

Application Notes and Protocols: Preparation of TCS 1102 Stock Solution in DMSO

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Compound of Interest

Compound Name: TCS 1102

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Abstract

TCS 1102 is a potent dual antagonist of orexin receptors OX1 and OX2, with K_i values of 3 nM and 0.2 nM, respectively.[1][2][3] It is a valuable tool for in vitro and in vivo studies investigating the role of the orexin system in various physiological processes, including sleep, arousal, and feeding behavior. Due to its hydrophobic nature, **TCS 1102** is typically dissolved in dimethyl sulfoxide (DMSO) to prepare a concentrated stock solution for experimental use. This document provides a detailed protocol for the preparation, storage, and handling of **TCS 1102** stock solutions in DMSO.

Compound Information

A summary of the key physical and chemical properties of **TCS 1102** is provided in the table below.

Property	Value	Source(s)
Molecular Weight	470.59 g/mol	
Formula	C ₂₇ H ₂₆ N ₄ O ₂ S	
Appearance	White to yellow solid	
Purity	≥98%	
Solubility in DMSO	≥ 100 mg/mL (212.50 mM)	
CAS Number	916141-36-1	

Experimental Protocol: Preparation of a 10 mM TCS 1102 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TCS 1102** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

Materials:

- **TCS 1102** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Equilibrate Reagents: Allow the **TCS 1102** powder and DMSO to reach room temperature before use. This is particularly important for DMSO, which can freeze at temperatures below 18.5°C.
- Weigh **TCS 1102**: Tare a clean, dry microcentrifuge tube or vial on the analytical balance. Carefully weigh the desired amount of **TCS 1102** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.71 mg of **TCS 1102**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 470.59 \text{ g/mol} = 4.7059 \text{ mg}$
- Add DMSO: Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **TCS 1102** powder. To prepare 1 mL of a 10 mM stock solution, add 1 mL of DMSO.
- Dissolve the Compound: Tightly cap the tube or vial and vortex thoroughly until the **TCS 1102** is completely dissolved. Gentle warming in a water bath (up to 37°C) or brief sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes.
- Storage: Store the aliquoted stock solutions at -20°C for up to one year or at -80°C for up to two years. When stored at -20°C, it is recommended to use the solution within one year.

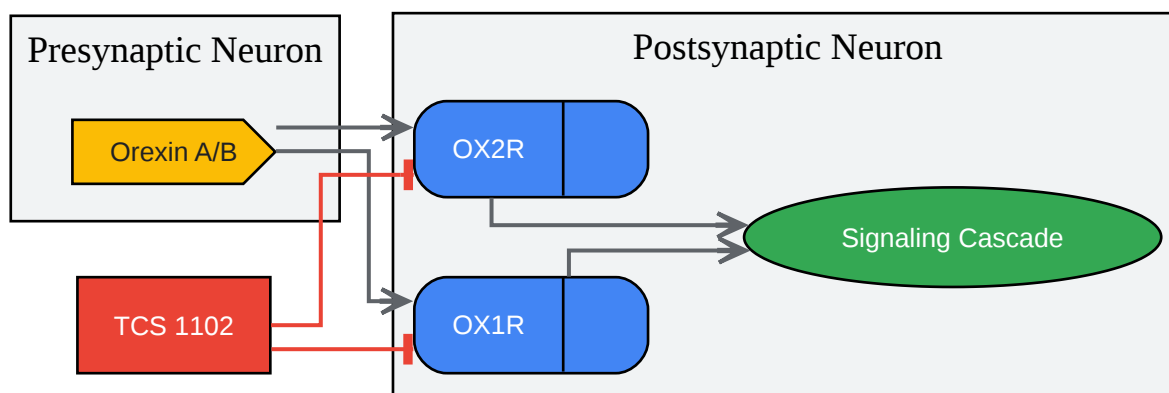
Stock Solution Preparation Calculator:

The following table provides the required mass of **TCS 1102** for preparing various volumes of different stock solution concentrations.

Desired Concentration	Volume	Mass of TCS 1102 Required
1 mM	1 mL	0.47 mg
5 mM	1 mL	2.35 mg
10 mM	1 mL	4.71 mg
50 mM	1 mL	23.53 mg
100 mM	1 mL	47.06 mg

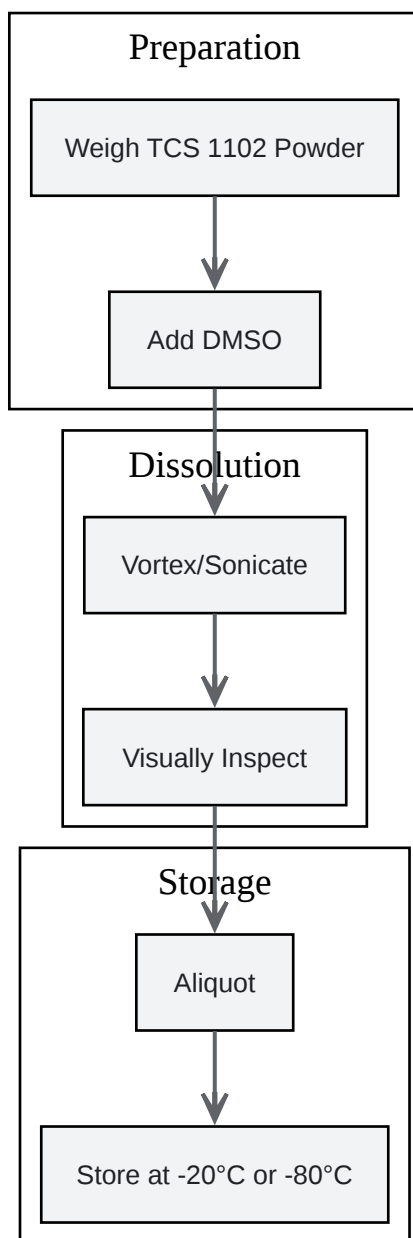
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **TCS 1102** and the experimental workflow for preparing the stock solution.



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Caption: Mechanism of action of **TCS 1102** as a dual orexin receptor antagonist.



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Caption: Experimental workflow for preparing **TCS 1102** stock solution.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, when handling **TCS 1102** and DMSO.

- Handle DMSO in a well-ventilated area, such as a chemical fume hood, as it can be absorbed through the skin and may carry other dissolved substances with it.
- Consult the Safety Data Sheet (SDS) for **TCS 1102** for complete safety and handling information.

Conclusion

This application note provides a comprehensive and easy-to-follow protocol for the preparation of **TCS 1102** stock solutions in DMSO. Adherence to these guidelines will ensure the accurate and consistent preparation of this compound for reliable experimental results in drug discovery and development research.

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